

# A Comprehensive Technical Guide to 2-Amino-5-bromo-3-iodopyridine

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## Compound of Interest

Compound Name: 2-Amino-5-bromo-3-iodopyridine

Cat. No.: B1270907

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For researchers, scientists, and professionals in drug development, **2-Amino-5-bromo-3-iodopyridine** is a pivotal heterocyclic building block. Its unique trifunctional structure, featuring an amine group and two distinct halogen atoms on a pyridine core, offers exceptional versatility in organic synthesis. This guide provides an in-depth overview of its properties, synthesis, and critical role as a pharmaceutical intermediate, particularly in the development of targeted therapies.

## Core Chemical Identifiers and Properties

**2-Amino-5-bromo-3-iodopyridine** is a solid organic compound, typically appearing as a white to light yellow or brown powder.<sup>[1][2]</sup> Its chemical structure and key identifiers are fundamental to its application in synthetic chemistry.

Identifier	Value	Reference
CAS Number	381233-96-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrIN <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	298.91 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	5-bromo-3-iodopyridin-2-amine	<a href="#">[5]</a>
InChI Key	XPERZSKJGNUSHI-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES	<chem>Nc1ncc(Br)cc1I</chem>	<a href="#">[3]</a>

The physical properties of this compound are crucial for its handling, storage, and application in various reaction conditions.

Property	Value	Reference
Appearance	White to light yellow/brown powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	111-117 °C or 140-145 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	308.2 ± 42.0 °C (Predicted)	<a href="#">[2]</a>
Solubility	Low solubility in water; Soluble in organic solvents such as dichloromethane and N,N-dimethylformamide (DMF).	<a href="#">[1]</a>
Storage	Store in a cool, dry, light-shielding container, recommended at 2-8 °C.	<a href="#">[1]</a>

## Strategic Importance in Drug Discovery

The strategic placement of bromine and iodine atoms on the pyridine ring provides multiple reactive sites for a wide array of synthetic transformations.[\[6\]](#) This is particularly advantageous in medicinal chemistry, where the differential reactivity of the carbon-iodine and carbon-bromine

bonds can be exploited for sequential, controlled functionalization through metal-catalyzed cross-coupling reactions.

This compound is an essential intermediate in the synthesis of various pharmacologically active molecules, including:

- Tyrosine Kinase Inhibitors: These are crucial for cancer chemotherapy, targeting enzymes involved in cell proliferation and signaling.[\[7\]](#)[\[8\]](#)
- PI3 Kinase Inhibitors: Investigated for roles in cancer and inflammatory diseases.[\[8\]](#)
- VEGFR-2 Inhibitors: Target angiogenesis, a key process in tumor growth.[\[8\]](#)
- CRAC and FcγR Inhibitors: Explored for treating autoimmune diseases and as antibacterial agents, respectively.[\[8\]](#)

The ability to use **2-Amino-5-bromo-3-iodopyridine** to construct complex molecular architectures accelerates the early stages of drug development, particularly in oncology and immunology.[\[6\]](#)

## Experimental Protocols: Synthesis

The preparation of **2-Amino-5-bromo-3-iodopyridine** is a multi-step process that requires precise control of reaction conditions. A common and scalable synthetic route starts from 2-aminopyridine.

## Logical Workflow for Synthesis

## Step 1: Bromination

2-Aminopyridine

NBS, Acetone, 10°C

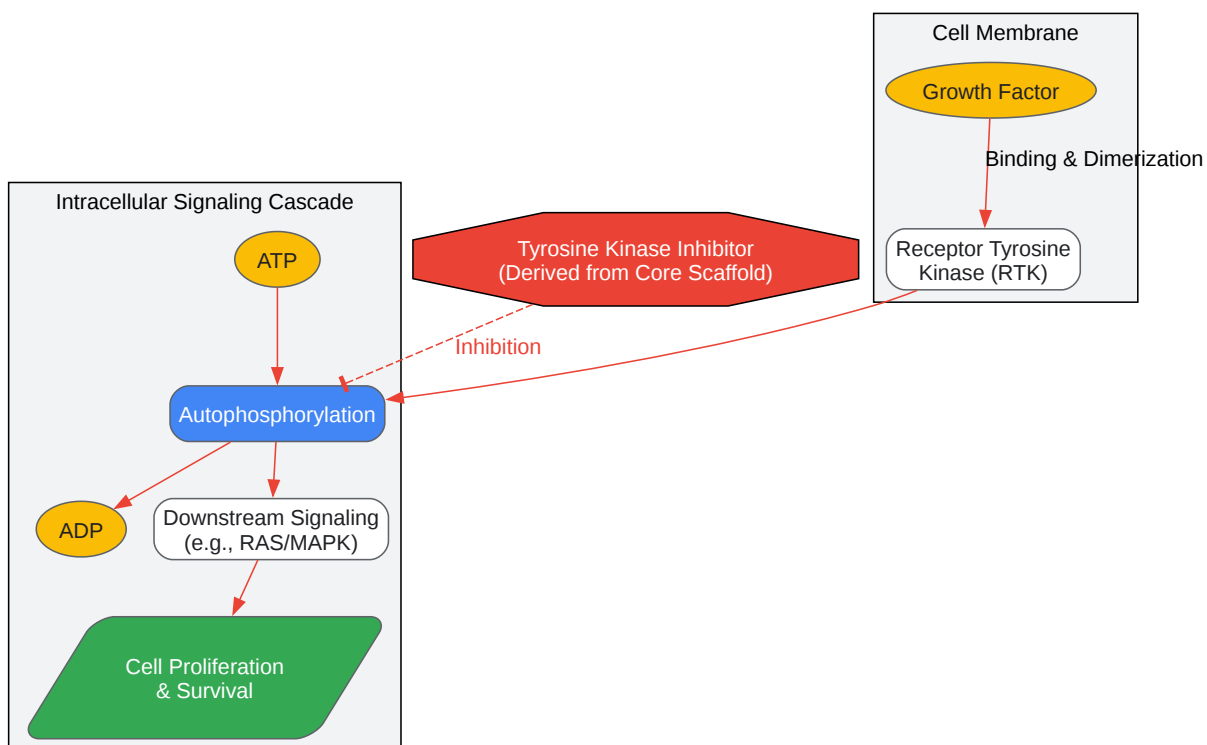
2-Amino-5-bromopyridine

## Step 2: Iodination

2-Amino-5-bromopyridine

KIO<sub>3</sub>, KI, H<sub>2</sub>SO<sub>4</sub>, 100°C

2-Amino-5-bromo-3-iodopyridine



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## References

- 1. 2-Amino-5-bromo-3-iodopyridine Manufacturer & Supplier in China | Properties, Applications & Safety Data [pipzine-chem.com]
- 2. 2-AMINO-5-BROMO-3-IODOPYRIDINE CAS#: 381233-96-1 [m.chemicalbook.com]
- 3. 2-氨基-5-溴-3-碘吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-AMINO-5-BROMO-3-IODOPYRIDINE | 381233-96-1 [chemicalbook.com]
- 5. 2-Amino-5-bromo-3-iodopyridine | C<sub>5</sub>H<sub>4</sub>BrIN<sub>2</sub> | CID 1516508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinnno.com [nbinnno.com]
- 7. ijsst.info [ijsst.info]
- 8. CN103755628B - The synthetic method of the iodo-5-bromopyridine of 2-amino-3- - Google Patents [patents.google.com]
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